

# Compound Profile: 2,5-Dimethoxy-3-nitrobenzoic Acid

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2,5-Dimethoxy-3-nitrobenzoic acid

Cat. No.: B098076

[Get Quote](#)

**2,5-Dimethoxy-3-nitrobenzoic acid** is an aromatic carboxylic acid derivative. Its structure, featuring two methoxy groups and a nitro group on the benzoic acid framework, makes it a valuable building block in organic synthesis for pharmaceutical and materials science applications.<sup>[1]</sup> The electron-withdrawing nature of the nitro group and the electron-donating methoxy groups influence the molecule's overall reactivity and acidity.<sup>[1]</sup>

Table 1: Physicochemical Properties of **2,5-Dimethoxy-3-nitrobenzoic Acid**

Property	Value	Source(s)
CAS Number	17894-26-7	<sup>[1]</sup> <sup>[2]</sup> <sup>[3]</sup>
Molecular Formula	C <sub>9</sub> H <sub>9</sub> NO <sub>6</sub>	<sup>[1]</sup> <sup>[2]</sup> <sup>[3]</sup>
Molecular Weight	227.17 g/mol	<sup>[2]</sup> <sup>[3]</sup>
Appearance	Light yellow to orange powder or crystals	<sup>[2]</sup> <sup>[3]</sup>
Melting Point	183-187 °C	<sup>[2]</sup>
Synonyms	3-Nitro-2,5-dimethoxybenzoic acid, 3-Nitrogentisic acid dimethyl ether, Benzoic acid, 2,5-dimethoxy-3-nitro-	<sup>[1]</sup> <sup>[2]</sup>

## The Scientific Principle of Melting Point

The melting point of a crystalline solid is the temperature at which it transitions from the solid to the liquid phase. At a molecular level, this represents the point where the thermal energy supplied to the system overcomes the intermolecular forces (e.g., hydrogen bonds, dipole-dipole interactions, van der Waals forces) holding the molecules in a fixed, ordered crystal lattice.

For a pure substance, this transition occurs over a very narrow temperature range, typically 0.5-1.0 °C. The presence of impurities disrupts the uniform crystal lattice structure. This disruption weakens the intermolecular forces, requiring less energy (a lower temperature) to break them apart. Consequently, impure substances exhibit a depressed and broadened melting point range. This principle is the cornerstone of using melting point as a criterion for purity.

## Experimental Protocol: Capillary Melting Point Determination

The most common and reliable method for determining the melting point of a powdered crystalline solid is the capillary melting point technique. This protocol is a self-validating system; a sharp, reproducible melting range is indicative of both a pure sample and proper experimental execution.

### Causality in Experimental Design

- **Sample Preparation:** The sample must be completely dry and finely powdered. Moisture can act as an impurity, depressing the melting point. A fine powder ensures uniform heat transfer within the capillary tube.
- **Capillary Loading:** A small sample size (2-3 mm height) is crucial. Too much sample creates a significant temperature gradient across the material, leading to a broadened and inaccurate melting range.
- **Heating Rate:** A slow heating rate (1-2 °C per minute) near the expected melting point is critical for thermal equilibrium between the heating block, the thermometer, and the sample.

A rapid heating rate will cause the thermometer reading to lag behind the actual sample temperature, resulting in an erroneously high and broad melting range.

## Step-by-Step Methodology

- Sample Preparation:
  - Ensure the **2,5-Dimethoxy-3-nitrobenzoic acid** sample is completely dry. If necessary, dry under vacuum.
  - Place a small amount of the crystalline solid onto a clean, dry watch glass.
  - Using a spatula, crush the sample into a fine powder.
- Loading the Capillary Tube:
  - Obtain a standard melting point capillary tube (sealed at one end).
  - Press the open end of the capillary tube vertically into the powdered sample. A small amount of powder will be forced into the open end.
  - Invert the tube and gently tap the sealed end on a hard surface, or drop it down a long glass tube, to pack the powder tightly into the bottom.
  - Repeat until a packed column of 2-3 mm of sample is achieved.
- Melting Point Apparatus:
  - Insert the loaded capillary tube into the sample holder of the melting point apparatus (e.g., a Thiele tube with oil bath or a digital melting point device).
  - Ensure the sample is positioned adjacent to the thermometer bulb or temperature sensor for accurate reading.
- Determination:
  - Rapid Scan (Optional but Recommended): Heat the apparatus rapidly to get a preliminary, approximate melting point. This allows you to determine the temperature range for the

slower, more accurate measurement.

- Accurate Measurement: Allow the apparatus to cool to at least 20 °C below the approximate melting point.
- Begin heating again, but at a slow, controlled rate of 1-2 °C per minute as you approach the expected melting range.
- Record the temperature at which the first drop of liquid appears ( $T_1$ ).
- Continue heating at the same slow rate.
- Record the temperature at which the last crystal melts and the entire sample is a clear liquid ( $T_2$ ).
- Reporting:
  - The melting point is reported as a range from  $T_1$  to  $T_2$ . For **2,5-Dimethoxy-3-nitrobenzoic acid**, a pure sample should yield a range within the established 183-187 °C window.

## Experimental Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for Capillary Melting Point Determination.

## Interpretation of Results

- Sharp Melting Range (e.g., 185.0-185.5 °C): This indicates a high degree of purity for the sample of **2,5-Dimethoxy-3-nitrobenzoic acid**.
- Broad and Depressed Range (e.g., 178-183 °C): This suggests the presence of impurities. The impurities could be residual solvents from synthesis, unreacted starting materials, or byproducts. Recrystallization would be the recommended next step to purify the compound.
- Decomposition: Some organic compounds, particularly those with nitro groups, may decompose at or near their melting point.[4] This is often observed as a darkening in color (e.g., charring) and/or gas evolution. If decomposition occurs, the melting point should be reported with a "d" or "dec.", for example, "186 °C (d)".

## Safety and Handling

As a nitro-substituted aromatic compound, **2,5-Dimethoxy-3-nitrobenzoic acid** should be handled with appropriate care in a laboratory setting.

- Personal Protective Equipment (PPE): Always wear safety glasses, a lab coat, and chemical-resistant gloves.
- Handling: Avoid inhalation of the powder by working in a well-ventilated area or a fume hood. Avoid contact with skin and eyes.
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials.

## Conclusion

The melting point of **2,5-Dimethoxy-3-nitrobenzoic acid** is a key specification, with a literature value of 183-187 °C.[2] Its accurate determination via the capillary method is a fundamental technique that provides critical insight into the compound's identity and purity. By understanding the principles behind melting point depression and adhering to a rigorous experimental protocol, researchers can ensure the quality and reliability of their chemical materials, a non-negotiable aspect of successful research and development.

## References

- Chemical structures of the 2,5-dimethoxy nitrobenzene derivatives.

- Synthesis of 2,5-dichloro-3-nitrobenzoic acid. PrepChem.com. [Link]

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. CAS 17894-26-7: 2,5-Dimethoxy-3-nitrobenzoic acid [cymitquimica.com]
- 2. 2,5-DIMETHOXY-3-NITROBENZOIC ACID CAS#: 17894-26-7 [amp.chemicalbook.com]
- 3. 2,5-Dimethoxy-3-nitrobenzoic Acid | CymitQuimica [cymitquimica.com]
- 4. prepchem.com [prepchem.com]
- To cite this document: BenchChem. [Compound Profile: 2,5-Dimethoxy-3-nitrobenzoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b098076#melting-point-of-2-5-dimethoxy-3-nitrobenzoic-acid]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)